

An In-depth Technical Guide to 4-Formylphenoxyacetic Acid: Structure and Synthesis

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Compound of Interest

Compound Name: *4-Formylphenoxyacetic acid*

Cat. No.: *B182531*

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This technical guide provides a comprehensive overview of the chemical structure and synthesis of **4-Formylphenoxyacetic acid**, a valuable intermediate in organic and medicinal chemistry. This document details its structural properties and presents a robust protocol for its synthesis via the Williamson ether synthesis, adapted from established and reliable procedures.

Chemical Structure and Properties

4-Formylphenoxyacetic acid, also known as 4-(carboxymethoxy)benzaldehyde, is an aromatic compound containing a benzene ring substituted with both a formyl (aldehyde) group and a carboxymethoxy group at the para position. This bifunctional nature makes it a versatile building block for the synthesis of more complex molecules, including pharmaceuticals and other biologically active compounds.

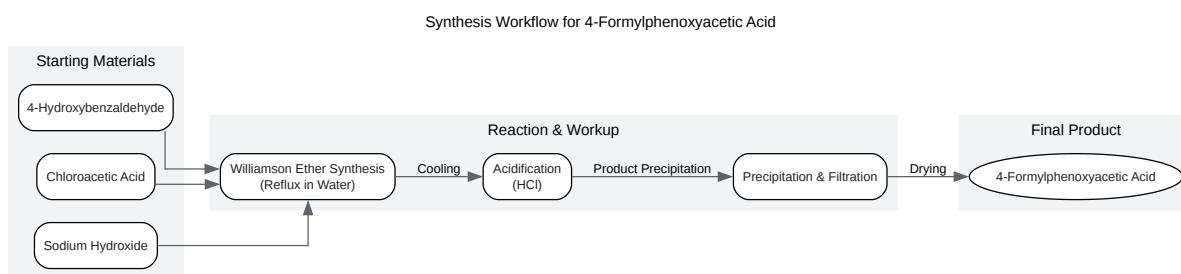
The key structural and physical properties of **4-Formylphenoxyacetic acid** are summarized in the table below.

Property	Value
Molecular Formula	C ₉ H ₈ O ₄
Molecular Weight	180.16 g/mol [1]
IUPAC Name	2-(4-formylphenoxy)acetic acid
CAS Number	22042-71-3 [2]
Appearance	Pale cream to cream or pale brown powder
Melting Point	193-196 °C [3]
SMILES	O=Cc1ccc(OCC(=O)O)cc1
InChI Key	OYNIIKHDXNPSAG-UHFFFAOYSA-N

Synthesis of 4-Formylphenoxyacetic Acid

The most common and efficient method for synthesizing **4-Formylphenoxyacetic acid** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a haloacetic acid by the phenoxide ion generated from 4-hydroxybenzaldehyde in the presence of a base.

The logical workflow for this synthesis is depicted below.



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